1-Desoxycarbadox: Comprehensive Synthesis, Characterization, and Analytical Methodologies

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Compound of Interest

Compound Name: *1-Desoxycarbadox*

Cat. No.: *B13449298*

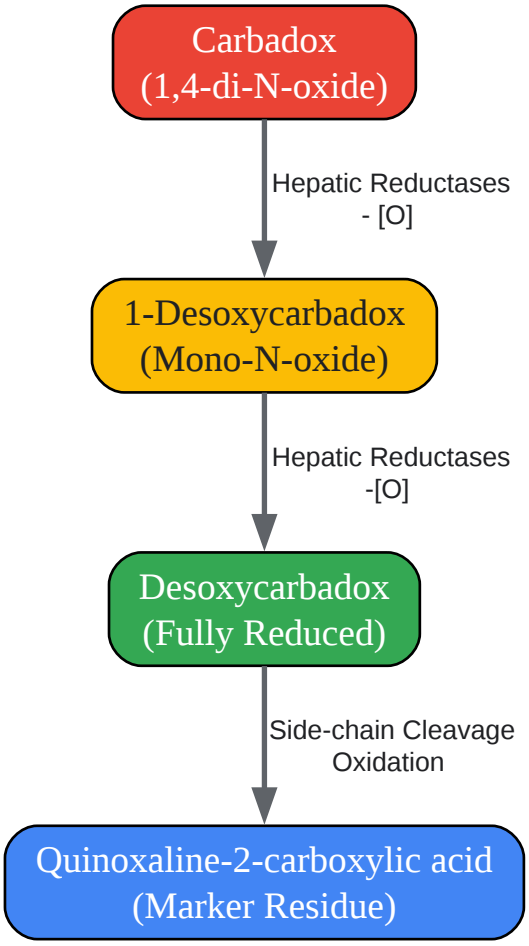
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Introduction & Mechanistic Context

Carbadox (methyl 3-(2-quinoxalinylmethylene)carbazate 1,4-dioxide) is a well-known veterinary antimicrobial agent historically used in swine production. However, its use is strictly regulated due to the genotoxic and carcinogenic properties of its residues [1]. The in vivo metabolism of carbadox proceeds via a sequential reduction of its N-oxide moieties, driven by hepatic reductases, ultimately yielding quinoxaline-2-carboxylic acid (QCA).

1-Desoxycarbadox (CAS: 118828-83-4) represents the critical first intermediate in this metabolic cascade. As a mono-N-oxide, it retains significant genotoxic liability, making it a high-priority target for pharmacokinetic profiling and food safety residue analysis [2]. For analytical laboratories and drug development professionals, securing high-purity **1-desoxycarbadox** reference standards is paramount. As a Senior Application Scientist, I approach the synthesis and characterization of this metabolite not merely as a routine preparation, but as a kinetically controlled system requiring precise stoichiometric and thermodynamic boundaries.

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Fig 1: In vivo metabolic reduction cascade of carbadox to its primary marker residues.

Retrosynthetic Analysis & Synthesis Strategy

The synthesis of **1-desoxycarbadox** can theoretically be achieved via de novo condensation of quinoxaline-2-carboxaldehyde 1-oxide with methyl carbazate. However, from a practical and yield-optimization standpoint, the controlled partial deoxygenation of carbadox is the superior route.

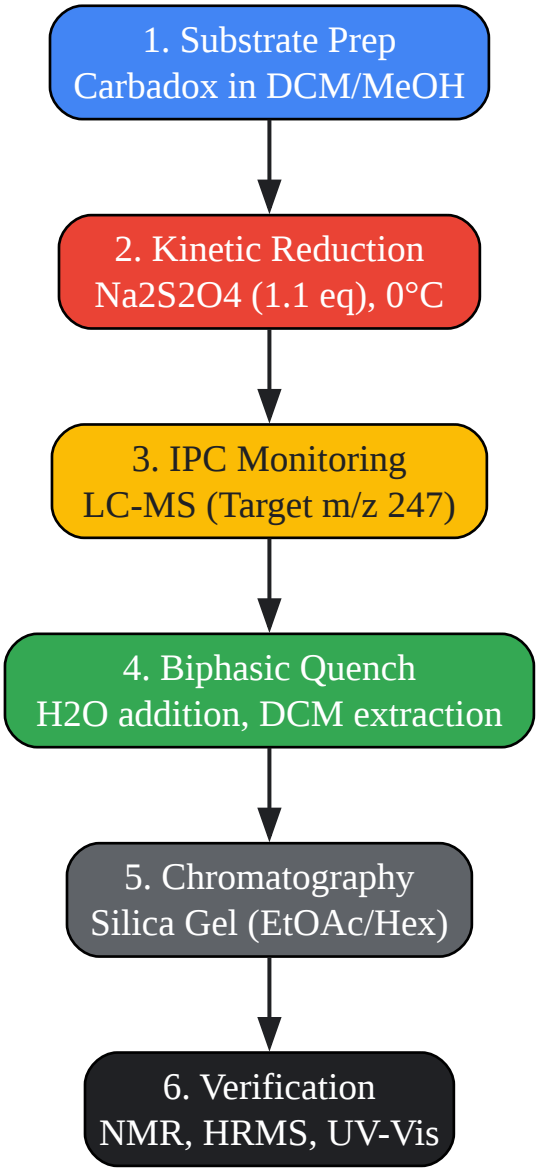
The Causality of Experimental Design: The core challenge in this reduction is preventing over-reduction to the fully deoxygenated species, desoxycarbadox (CAS: 55456-55-8). The 1,4-di-N-oxide system of carbadox possesses a symmetric dipole. Upon the removal of the first oxygen atom, the electronic landscape of the quinoxaline ring shifts, making the second N-O bond slightly more stable but still susceptible to strong reducing agents (like Pd/C with

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).

To exploit this differential lability, we utilize sodium dithionite (

) in a biphasic solvent system at 0 °C. Dithionite is a mild, water-soluble reducing agent. By conducting the reaction in a Dichloromethane (DCM)/Methanol/Water mixture, the mono-N-oxide product preferentially partitions into the organic phase immediately upon formation, effectively shielding it from further aqueous reduction. This creates a self-regulating, kinetically controlled environment.



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Fig 2: Step-by-step synthetic workflow for the kinetically controlled preparation of **1-Desoxycarbadox**.

Step-by-Step Experimental Methodology

This protocol is designed as a self-validating system; the integration of In-Process Controls (IPC) ensures that the reaction cannot proceed to catastrophic over-reduction without detection.

Materials Required

- Carbadox reference standard (>98% purity)
- Sodium dithionite (

  ), freshly opened
- Dichloromethane (DCM), Methanol (MeOH), HPLC-grade Water
- Silica gel (230-400 mesh) for flash chromatography

Protocol

- Substrate Dissolution: Suspend 1.00 g (3.81 mmol) of carbadox in 40 mL of a 3:1 mixture of DCM and MeOH in a round-bottom flask. Stir vigorously and cool the mixture to exactly 0 °C using an ice-water bath.
- Reagent Preparation: Dissolve 0.73 g (4.19 mmol, 1.1 eq) of

  in 15 mL of degassed, cold HPLC-grade water.
- Controlled Addition: Add the aqueous dithionite solution dropwise to the organic suspension over 30 minutes. Maintain the internal temperature below 2 °C. The biphasic emulsion must be stirred at >800 rpm to ensure adequate interfacial mass transfer.
- Self-Validating IPC: After 45 minutes, extract a 50 µL aliquot from the organic layer. Dilute in acetonitrile and inject into an LC-MS system.
  - Validation Criteria: The reaction is deemed complete when the parent mass (

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263

) is <5% of the total ion current, and the target mass (

247

) is dominant. If the fully reduced mass (

231

) exceeds 2%, quench the reaction immediately.

- Quenching & Workup: Pour the mixture into 50 mL of ice-cold brine. Extract the aqueous layer with DCM (3 × 30 mL). Combine the organic layers, dry over anhydrous

  , and concentrate under reduced pressure at 25 °C (avoid heat to prevent thermal degradation of the N-oxide).

- Purification: Purify the crude residue via flash column chromatography using a gradient of Hexane:Ethyl Acetate (from 70:30 to 30:70). **1-Desoxycarbadox** elutes as a distinct yellow band.

Physicochemical Characterization

Rigorous characterization is required to differentiate **1-desoxycarbadox** from its 4-desoxycarbadox isomer and the fully reduced desoxycarbadox [3]. The table below summarizes the critical analytical parameters used for structural confirmation.

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Analytical Parameter	Value / Description
Chemical Name	Methyl 3-(2-quinoxalinylmethylene)carbazate 1-oxide
CAS Registry Number	118828-83-4
Molecular Formula	
Monoisotopic Mass	246.0753 Da
UV-Vis Absorption ( )	~260 nm, ~320 nm (in Methanol)
H NMR (400 MHz, DMSO-)	11.52 (s, 1H, NH), 8.65 (s, 1H, CH=N), 8.41 (dd, 1H, Ar-H), 8.12 (dd, 1H, Ar-H), 7.85-7.78 (m, 2H, Ar-H), 3.82 (s, 3H,)
C NMR (100 MHz, DMSO-)	154.2 (C=O), 143.5 (C=N), 139.1, 137.8, 131.2, 130.5, 129.4, 119.8, 52.6 ( )
LC-MS/MS MRM Transitions (ESI+)	247.1 215.1 (Quantifier, loss of); 247.1 143.0 (Qualifier)

Note: The absence of the symmetric di-N-oxide stretch in the IR spectrum (~1330

) and the presence of a single N-O stretch (~1250

) further confirm mono-deoxygenation.

Analytical Methodologies for Residue Detection

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When utilizing the synthesized **1-desoxycarbadox** as a reference standard for tissue residue monitoring, sample preparation must account for the transient nature of the metabolite.

- Extraction: Homogenized tissue samples (e.g., swine liver or muscle) are subjected to mild alkaline hydrolysis (0.1 M NaOH) or enzymatic digestion (protease) to release bound residues.
- Clean-up: Solid Phase Extraction (SPE) using Oasis HLB cartridges is recommended. Wash with 5% methanol in water, and elute with 100% acetonitrile.
- Chromatography: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm) utilizing a mobile phase gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B) ensures baseline separation of carbadox, **1-desoxycarbadox**, and desoxycarbadox.

By strictly adhering to these self-validating synthetic and analytical protocols, laboratories can ensure the highest degree of data integrity when monitoring for banned veterinary drug residues.

References

- World Health Organization (WHO). "Toxicological evaluation of certain veterinary drug residues in food: Carbadox." Joint FAO/WHO Expert Committee on Food Additives (JECFA). Available at:[Link]
- California Office of Environmental Health Hazard Assessment (OEHHA). "Quinoxaline-1,4-dioxide compounds and Desoxycarbadox." Available at:[Link]
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